

Technical Support Center: Optimizing Microbial Culture from Vitreous Samples

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the success rate of microbial culture from vitreous samples.

Troubleshooting Guides

Issue: Low Culture Positivity Rate

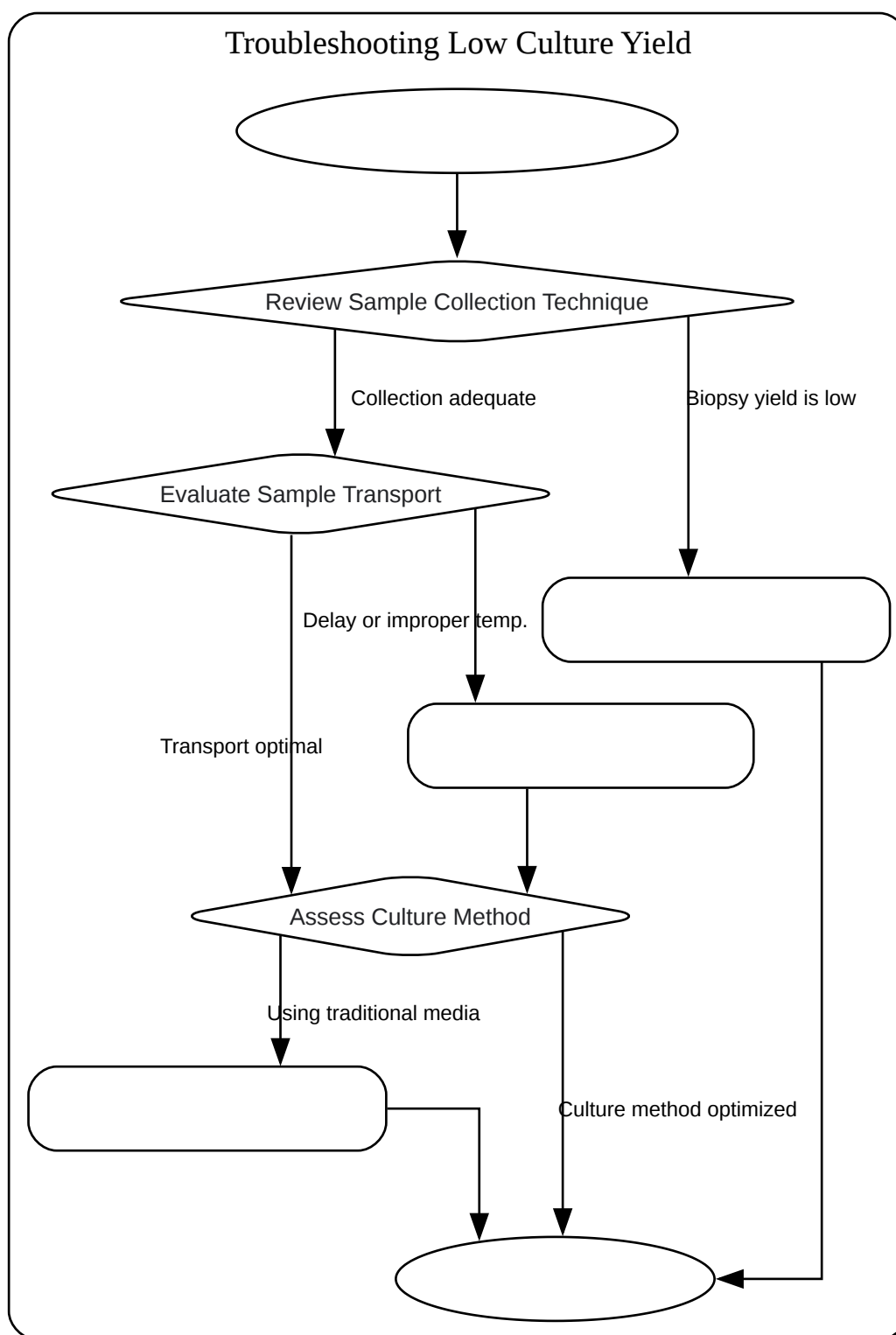
A common challenge in diagnosing infectious endophthalmitis is the low positivity rate of vitreous cultures. This can be due to a variety of factors, including the small sample volume, low organism load, and the fastidious nature of some causative organisms.^[1] The following table summarizes culture positivity rates achieved with different sampling and culture techniques.

Table 1: Comparison of Vitreous Sample Culture Techniques and Success Rates

Specimen Collection Method	Culture Method	Culture Positivity Rate	Reference
Vitreous Biopsy (Needle/Syringe)	Traditional Culture Medium	17.4%	[2]
Vitreous Biopsy (Needle/Syringe)	Traditional Culture Medium	43%	[3]
Vitreous Biopsy (Needle/Syringe)	Traditional Culture Medium	53.8%	[3]
Vitrectomy Cassette Contents	Traditional Culture Medium	74.8%	[3]
Vitrectomy Cassette Contents	Traditional Culture Medium	76%	[3]
Vitreous Specimens	Blood Culture Bottles	43.5%	[2]
Vitreous Specimens	Blood Culture Bottles	55%	[4]
Vitreous Specimens	Blood Culture Bottles	90.1%	[5]
Vitreous Specimens	Blood Culture Bottles	100% (for fungi)	[4]
Vitreous Specimens	Broth Solution	45%	[4]
Vitreous Specimens	Solid Media	33%	[4]
Vitrectomy Samples	Membrane Filter System	29%	[6]
Vitrectomy Samples	Blood Culture Bottle	25%	[6]

Troubleshooting Workflow for Low Culture Yield

If you are experiencing low culture positivity rates, the following workflow can help identify and address potential issues in your experimental pipeline.



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Caption: Troubleshooting decision tree for low vitreous culture success.

Experimental Protocols

Protocol 1: Vitreous Sample Collection via Needle Biopsy

This protocol outlines the steps for collecting a vitreous sample using a needle and syringe.

- Preparation: Prepare the eye for needle aspiration.^[7] A sub-Tenon or retrobulbar block with lidocaine with epinephrine may be administered.^[8]
- Aspiration: Using a 21-gauge needle on a tuberculin syringe, obtain a vitreous sample of 0.1-0.2 mL.^[8] For phakic eyes, insert the needle 4 mm posterior to the limbus; for pseudophakic/aphakic eyes, insert 3.5 mm posterior to the limbus.^[9]
- Handling: After aspiration, carefully remove the needle and cap the syringe with a sterile stopper.^[9]^[10] Label the syringe with the patient's information, date, and time of collection.^[9]

Protocol 2: Vitreous Sample Collection via Vitrectomy

Culturing the contents of the vitrectomy cassette significantly increases the likelihood of obtaining a positive culture.^[3]

- Collection: During the vitrectomy procedure, the vitreous sample is collected in the vitrectomy cassette.
- Processing: The undiluted contents of the cassette should be sent to the microbiology laboratory for processing. Processing a vitrectomy specimen using a membrane-filtering system can concentrate the organisms and improve the identification rate.^[11]

Protocol 3: Sample Transport and Storage

Proper transport and storage are critical to maintaining the viability of microorganisms in the sample.

- Immediate Transport: Deliver all specimens to the laboratory as soon as possible after collection.^[7] For vitreous fluid, the recommended transport time is less than or equal to 15 minutes.^[7]

- Temperature: Specimens for bacterial culture should be transported at room temperature.[7] [12] If transport is delayed, some specimens may require refrigeration, but for vitreous humor, room temperature is generally recommended.[12] Do not freeze the specimen.[13]
- Packaging: Ensure specimens are in tightly sealed, leak-proof containers and transported in sealable, leak-proof plastic bags.[7]

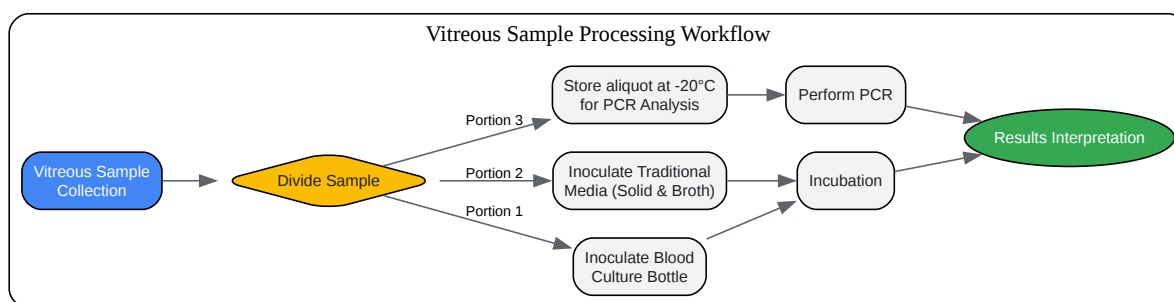
Protocol 4: Inoculation of Culture Media

The choice of culture media can significantly impact the success rate.

- Traditional Media: Inoculate one drop of the vitreous fluid onto solid media such as chocolate agar and Sabouraud's dextrose agar in the operating theater to minimize delay.[2] Other conventional media include blood agar, MacConkey agar, and thioglycolate broth.[5]
- Blood Culture Bottles: Inoculate half of the sample into an aerobic pediatric blood culture bottle.[2] This method has been shown to be superior to conventional media for vitreous culture.[5][14]

Experimental Workflow for Vitreous Sample Processing

The following diagram illustrates a recommended workflow for processing vitreous samples to maximize the chances of a successful microbial culture.



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References

- 1. New insights into culture negative endophthalmitis by unbiased next generation sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. journals.asm.org [journals.asm.org]
- 3. Vitreous cultures in suspected endophthalmitis. Biopsy or vitrectomy? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Diagnostic performance of blood culture bottles for vitreous culture compared to conventional microbiological cultures in patients with suspected endophthalmitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Blood culture bottles are superior to conventional media for vitreous culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. iovs.arvojournals.org [iovs.arvojournals.org]
- 7. Microbiology Specimen Collection and Transport [healthcare.uiowa.edu]
- 8. Endophthalmitis Workup: Approach Considerations, Laboratory Studies, Imaging Studies [emedicine.medscape.com]
- 9. uhnm.nhs.uk [uhnm.nhs.uk]
- 10. eyemicrobiology.upmc.com [eyemicrobiology.upmc.com]
- 11. CONTROVERSIES IN CARE: The Value of Vitreous and Aqueous Sampling for Culture in Endophthalmitis | Retinal Physician [retinalphysician.com]
- 12. Collection, transport and general processing of clinical specimens in Microbiology laboratory | Enfermedades Infecciosas y Microbiología Clínica (English Edition) [elsevier.es]
- 13. mlabs.umich.edu [mlabs.umich.edu]
- 14. Blood culture and conventional media for vitreous culture in infectious endophthalmitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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